

Veratrole-d4: A Technical Guide to Isotopic Purity and Enrichment Levels

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Compound of Interest

Compound Name: Veratrole-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Veratrole-d4**, a deuterated form of Veratrole (1,2-dimethoxybenzene). Deuterated compounds are of significant interest in pharmaceutical research and development due to their potential to alter metabolic pathways and enhance the pharmacokinetic profiles of drug candidates. This document details the isotopic purity and enrichment levels of **Veratrole-d4**, outlines experimental protocols for its synthesis and analysis, and provides visualizations to clarify key processes.

Quantitative Data Summary

The isotopic purity and enrichment of **Veratrole-d4** are critical parameters that define its quality and suitability for research applications. While a specific Certificate of Analysis for **Veratrole-d4** is not publicly available, the following tables represent typical specifications for commercially available deuterated compounds, based on data for similar molecules like Resveratrol-d4.^[1] These values are essential for accurate interpretation of experimental results where **Veratrole-d4** is used as an internal standard or a metabolic tracer.

Table 1: Representative Isotopic Purity and Enrichment of **Veratrole-d4**

Parameter	Specification	Method
Chemical Purity	≥98%	HPLC
Isotopic Enrichment	≥99 atom % D	Mass Spectrometry
d4 Isotopologue Abundance	>95%	Mass Spectrometry
d0 Isotopologue Abundance	<0.5%	Mass Spectrometry

Table 2: Representative Physicochemical Properties of **Veratrole-d4**

Property	Value
Molecular Formula	C ₈ H ₆ D ₄ O ₂
Molecular Weight	142.21 g/mol
CAS Number	126840-15-1
Appearance	Colorless liquid or solid
Solubility	Soluble in organic solvents such as ethanol, ether, and acetone. Slightly soluble in water.[2]

Experimental Protocols

The synthesis and analysis of **Veratrole-d4** require precise and well-controlled experimental procedures. The following sections provide detailed methodologies for the synthesis of deuterated aromatic compounds and the subsequent determination of their isotopic purity.

Synthesis of Veratrole-d4

The synthesis of **Veratrole-d4** can be adapted from established methods for the preparation of deuterated aromatic compounds and the synthesis of non-deuterated Veratrole. A common approach involves the methylation of a deuterated precursor. The following is a plausible synthetic route.

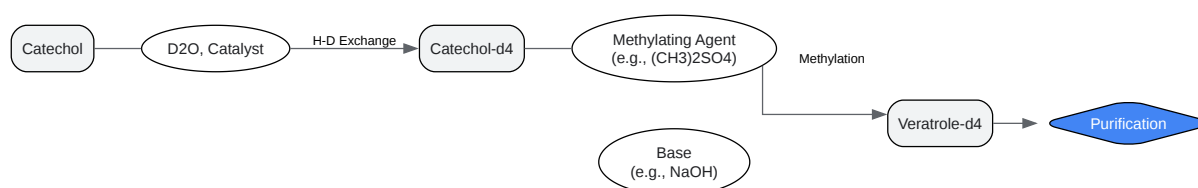
General Method for the Synthesis of Deuterated Aromatic Compounds:

Deuterated aromatic compounds are often synthesized via a hydrogen-deuterium (H-D) exchange reaction.[3] This typically involves reacting the non-deuterated aromatic compound with a deuterium source, such as heavy water (D₂O), under elevated temperature and pressure, often in the presence of a catalyst.

Proposed Synthesis of **Veratrole-d4**:

A plausible method for the synthesis of **Veratrole-d4** involves the methylation of catechol-d4.

- Deuteration of Catechol: Catechol is subjected to an H-D exchange reaction using D₂O under acidic or basic conditions, or with a suitable catalyst, to produce catechol-d4.
- Methylation of Catechol-d4: The resulting catechol-d4 is then methylated using a methylating agent such as dimethyl sulfate or dimethyl carbonate in the presence of a base (e.g., sodium hydroxide or lithium hydroxide) to yield **Veratrole-d4**. [4][5] The reaction is typically carried out in an aqueous or organic solvent.
- Purification: The crude **Veratrole-d4** is purified using techniques such as distillation, steam distillation, or chromatography to achieve high chemical purity.[2]



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A plausible synthetic pathway for **Veratrole-d4**.

Determination of Isotopic Purity and Enrichment

The isotopic purity and enrichment of **Veratrole-d4** are typically determined using Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

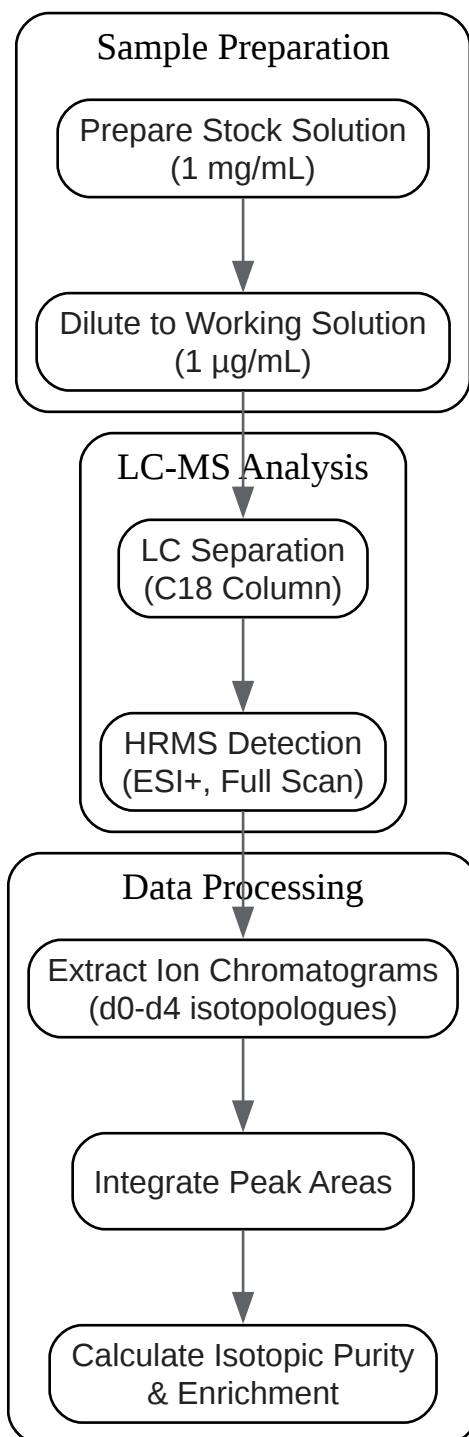
2.2.1. Mass Spectrometry Analysis

High-resolution mass spectrometry (HRMS) is a powerful technique for determining the isotopic distribution of a deuterated compound.[\[6\]](#)

Protocol for LC-MS Analysis of **Veratrole-d4**:

- Sample Preparation: Prepare a stock solution of **Veratrole-d4** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL. Dilute the stock solution to a working concentration of approximately 1 µg/mL in the initial mobile phase.[\[6\]](#)
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).[\[6\]](#)
 - Mobile Phase A: 0.1% formic acid in water.[\[6\]](#)
 - Mobile Phase B: 0.1% formic acid in acetonitrile.[\[6\]](#)
 - Gradient: A suitable gradient to achieve good peak shape and separation from any impurities.[\[6\]](#)
 - Flow Rate: 0.3 mL/min.[\[6\]](#)
 - Injection Volume: 5 µL.[\[6\]](#)
- Mass Spectrometry (MS) Conditions:
 - Instrument: Q-TOF or Orbitrap mass spectrometer.[\[6\]](#)
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.[\[6\]](#)
 - Scan Mode: Full scan.[\[6\]](#)
 - Mass Range: m/z 100-1000.[\[6\]](#)
 - Resolution: > 60,000.[\[6\]](#)

- Data Analysis: Extract the ion chromatograms for the theoretical m/z of the unlabeled compound (d0) and all deuterated isotopologues (d1-d4). Integrate the peak areas for each isotopologue. Calculate the percentage of each isotopologue relative to the sum of all isotopologue peak areas to determine the isotopic distribution and purity.[6]



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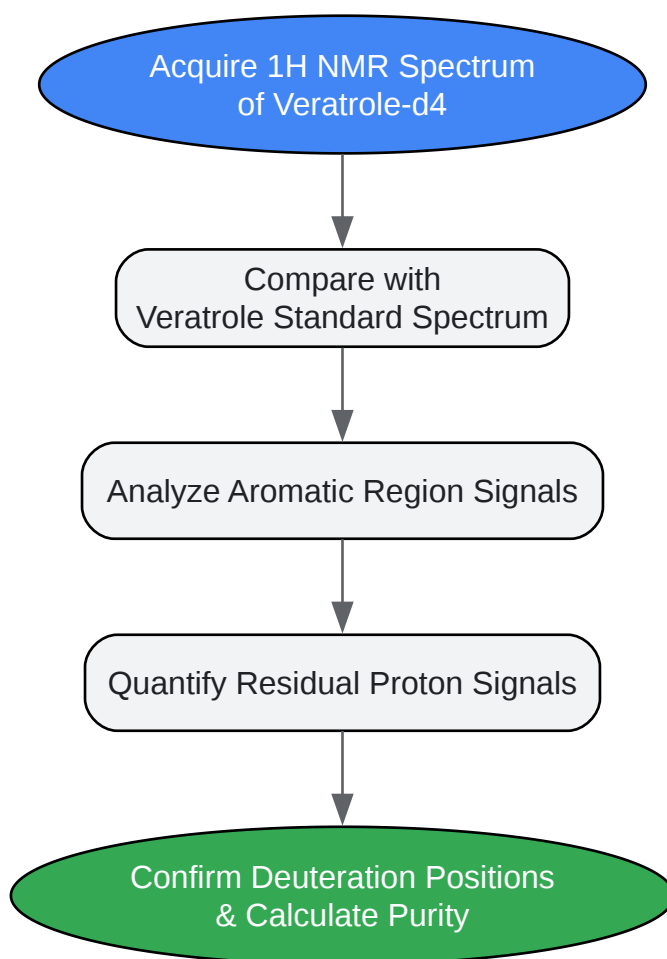
Workflow for isotopic purity analysis by LC-MS.

2.2.2. NMR Spectroscopy Analysis

NMR spectroscopy is used to confirm the position of deuterium labeling and to assess the overall deuteration level.

Protocol for ^1H NMR Analysis of **Veratrole-d4**:

- Sample Preparation: Dissolve approximately 5-10 mg of **Veratrole-d4** in a suitable deuterated solvent (e.g., chloroform-d, CDCl_3) in an NMR tube.
- NMR Acquisition:
 - Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Experiment: A standard ^1H NMR experiment.
 - Parameters: Ensure a sufficient number of scans to obtain a good signal-to-noise ratio.
- Data Analysis: Compare the ^1H NMR spectrum of **Veratrole-d4** with that of an unlabeled Veratrole standard. The disappearance or significant reduction of proton signals at the expected deuterated positions on the aromatic ring confirms successful labeling. The integral of any residual proton signals can be used to quantify the level of deuteration.



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Logical flow for NMR-based purity assessment.

Applications in Research and Drug Development

Veratrole-d4 serves as a valuable tool in various research and development applications:

- **Internal Standard:** Due to its similar chemical and physical properties to endogenous Veratrole, **Veratrole-d4** is an ideal internal standard for quantitative analysis by mass spectrometry.[3]
- **Metabolic Studies:** It can be used as a tracer to study the metabolic fate of Veratrole and related compounds. The deuterium label allows for the differentiation of the administered compound from its endogenous counterparts.

- Kinetic Isotope Effect Studies: The substitution of hydrogen with deuterium can alter the rate of metabolic reactions, a phenomenon known as the kinetic isotope effect. Studying this effect can provide insights into enzyme mechanisms and help in the design of drugs with improved metabolic stability.

In conclusion, **Veratrole-d4** is a critical tool for researchers in the pharmaceutical and life sciences. A thorough understanding and verification of its isotopic purity and enrichment are paramount for the generation of accurate and reproducible experimental data. The protocols and information provided in this guide serve as a comprehensive resource for the effective utilization of this deuterated compound.

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